

Caflanone preclinical validation cancer models

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Caflanone

CAS No.: 199167-23-2

Cat. No.: S903833

[Get Quote](#)

Preclinical Efficacy in Cancer Models

The table below summarizes key findings from preclinical studies on **Caflanone** across various cancer types.

Cancer Model	Key Findings & Efficacy	Proposed Mechanisms of Action	Reference Model / Assay
Pancreatic Cancer	Significant reduction in tumor volume; induction of anti-tumor immune response (abscopal effect); improved survival [1].	Suppression of KRAS expression; inhibition of CSF1R to target tumor-associated macrophages (TAMs) [1].	Preclinical animal models (mice) [1].
Breast Cancer	Significant in vitro therapeutic efficacy (p = 0.0002) [2].	Increased apoptosis; not specified in available details [2].	In vitro studies [2].
Glioblastoma (GBM)	Significant in vitro therapeutic efficacy (p < 0.0001) [2].	Increased apoptosis; not specified in available details [2].	In vitro studies [2].
Multiple Cancers (In Vitro)	Potent inhibition of key kinase targets: ABL2 (IC50: 0.27 μ M), CK2a2	Inhibition of kinases involved in cell signaling and survival; inhibition of pro-inflammatory	Hotspot kinase profiling assay; cytokine inhibition in

Cancer Model	Key Findings & Efficacy	Proposed Mechanisms of Action	Reference Model / Assay
	(IC50: 0.038 μ M), PI4Kiiiβ (IC50: 0.136 μ M) [3].	cytokines (IL-1 β , IL-6, TNF- α) [3].	human PBMC cells [3].

Experimental Protocols and Advanced Formulations

Preclinical studies have utilized specific methodologies and a novel nanoparticle formulation to evaluate **Caflanone**.

- **In Vitro Cell Viability and Anti-Tumor Immune Response:** Studies measured cancer cell death (apoptosis) after **Caflanone** treatment. A notable finding was the **abscopal effect** in pancreatic cancer mouse models, where radiation and **Caflanone** treatment of a primary tumor also caused the shrinkage of distant, non-treated tumors, suggesting a systemic anti-tumor immune activation [1].
- **Nanoparticle Delivery System:** A lipo-polymeric hybrid nanosystem coated with gold was engineered to deliver **Caflanone**. This system provides three key functionalities:
 - **Radiosensitization:** Enhances the effect of radiation therapy [2].
 - **Radiation-Triggered Drug Release:** X-rays trigger the release of **Caflanone** at the tumor site for precise, on-demand delivery [2].
 - **Imaging Capability:** Serves as a contrast agent for X-ray/CT imaging, allowing for treatment monitoring [2].

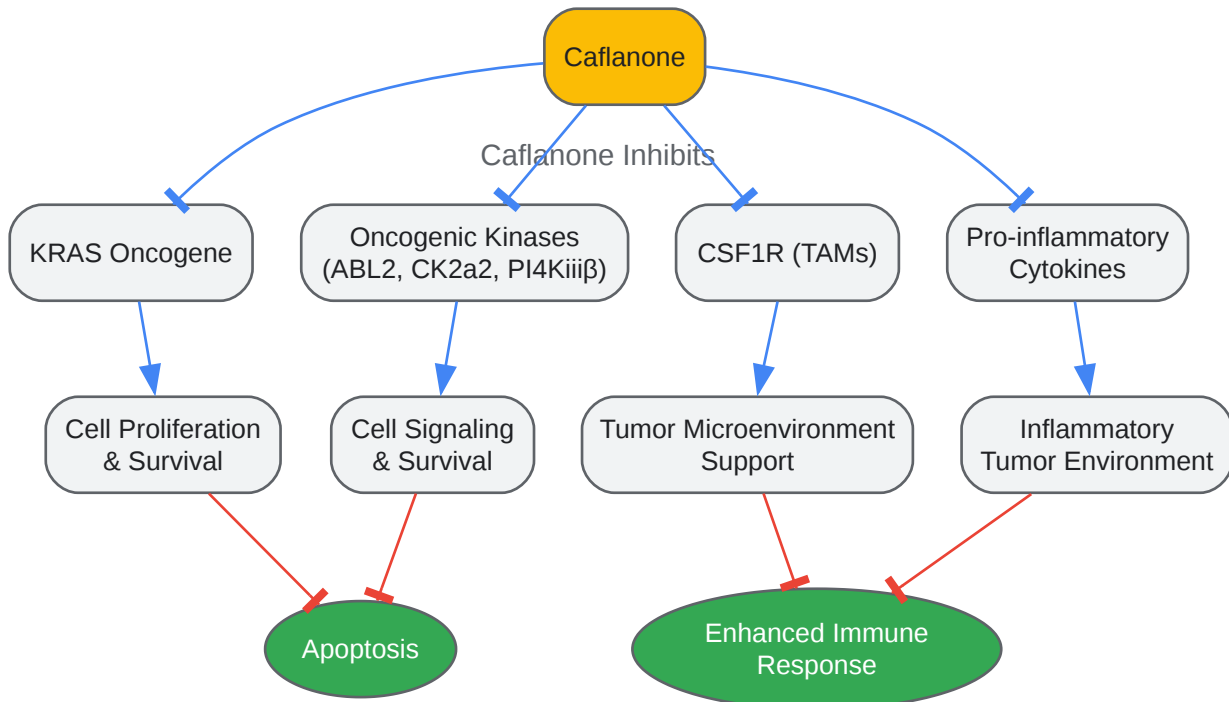
Clinical Development Status

Caflanone's development has advanced from preclinical to clinical stages.

- **Orphan Drug Designation:** The U.S. FDA granted Orphan Drug designation for pancreatic cancer in September 2019 [4].
- **Investigational New Drug (IND) Clearance:** The FDA cleared Flavocure's IND application in May 2023, allowing a Phase I, first-in-human clinical trial to evaluate the **safety and preliminary antitumor activity of Caflanone in combination with radiotherapy** for pancreatic cancer [1].

Mechanism of Action

Based on the provided data, **Caflanone**'s anti-cancer effect involves a multi-targeted approach. The diagram below illustrates the proposed signaling pathways.



[Click to download full resolution via product page](#)

*Diagram: Proposed Multi-targeted Mechanism of **Caflanone**. **Caflanone** (FBL-03G) is proposed to inhibit multiple key drivers in the tumor microenvironment, leading to cancer cell death (apoptosis) and an enhanced anti-tumor immune response [1] [3].*

Conclusion

In summary, for your research and development comparison:

- **Promising Preclinical Profile:** **Caflanone** shows compelling data against aggressive cancers like pancreatic cancer, glioblastoma, and breast cancer in preclinical models [2].
- **Multi-Targeted Mechanism:** Its action involves suppressing key oncogenic pathways like KRAS and modulating the tumor microenvironment via CSF1R inhibition [1].
- **Innovative Delivery System:** Research utilizes a sophisticated, multi-functional nanoparticle system designed for enhanced radiotherapy and targeted drug delivery [2].
- **Transition to Clinical Validation:** With Orphan Designation and IND clearance, **Caflanone** has entered clinical trials, marking a critical step in translating these preclinical findings into potential

human therapies [4] [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Flavocure Biotech Announces FDA Clearance of IND ... [biospace.com]
2. Engineered multifunctional nanoparticles for enhanced ... [pmc.ncbi.nlm.nih.gov]
3. Potential of Flavonoid-Inspired Phytomedicines against ... [pmc.ncbi.nlm.nih.gov]
4. Flavocure Biotech Announces Orphan Designation ... [finance.yahoo.com]

To cite this document: Smolecule. [Caflanone preclinical validation cancer models]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b903833#caflanone-preclinical-validation-cancer-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com